

LC-MS/MS method for 2-Methylcitric acid quantification in plasma.

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Compound of Interest

Compound Name: 2-Methylcitric acid

Cat. No.: B130144

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An LC-MS/MS method for the quantification of **2-Methylcitric acid** in plasma is a critical tool for researchers and clinicians involved in the study and diagnosis of inherited metabolic disorders. **2-Methylcitric acid** is a key biomarker for propionic acidemia and methylmalonic aciduria, and its accurate measurement is essential for early diagnosis and monitoring of therapeutic interventions.[1][2] This application note provides a detailed protocol for a sensitive and specific LC-MS/MS method for the determination of **2-Methylcitric acid** in human plasma, suitable for clinical research and drug development applications.

Principle

This method involves the isolation of **2-Methylcitric acid** from human plasma via protein precipitation using a chilled organic solvent. A stable isotope-labeled internal standard (**2-Methylcitric acid-d3**) is added prior to sample processing to ensure accurate quantification by correcting for matrix effects and variations during sample preparation. The prepared samples are then analyzed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) operating in negative ion electrospray ionization (ESI) mode with Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve generated from standards of known concentrations.

Materials and Reagents

Material/Reagent	Supplier
2-Methylcitric acid (MCA)	Sigma-Aldrich
2-Methylcitric acid-d3 (MCA-d3)	Toronto Research Chemicals
Methanol (LC-MS Grade)	Fisher Scientific
Acetonitrile (LC-MS Grade)	Fisher Scientific
Formic Acid (Optima™ LC/MS Grade)	Fisher Scientific
Ultrapure Water (18.2 MΩ·cm)	Milli-Q® System
Human Plasma (K2EDTA)	BioIVT
Microcentrifuge Tubes (1.5 mL)	Eppendorf
Analytical Balance	Mettler Toledo
Calibrated Pipettes	Gilson

Experimental Protocols

Preparation of Stock Solutions, Calibration Standards, and Quality Controls

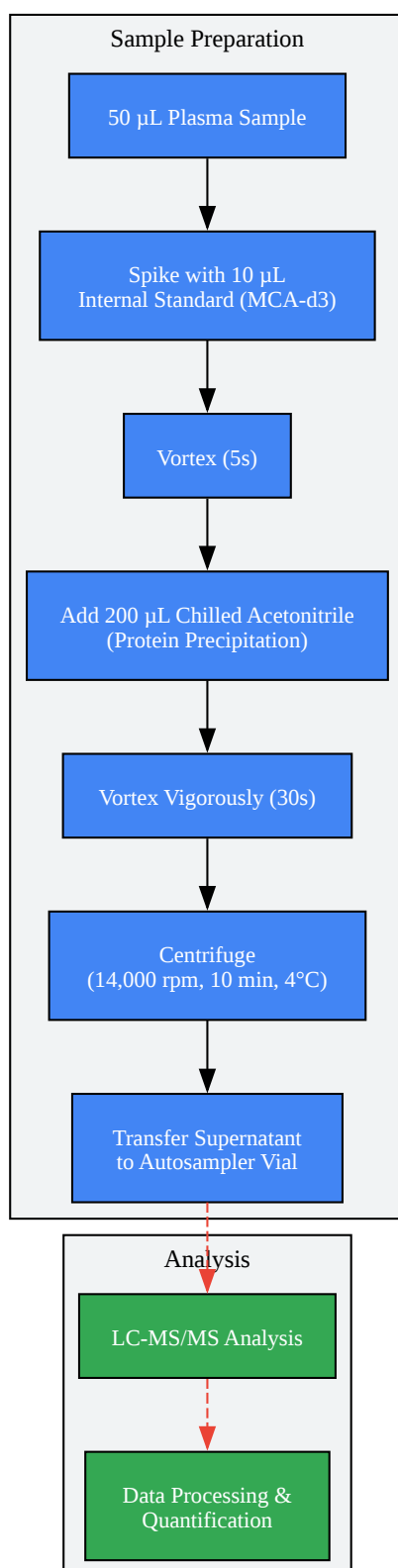
- Primary Stock Solutions:
 - Prepare a 1 mg/mL stock solution of **2-Methylcitric acid** (MCA) in ultrapure water.
 - Prepare a 1 mg/mL stock solution of **2-Methylcitric acid-d3** (MCA-d3) internal standard (IS) in ultrapure water.
 - Store stock solutions at -80°C.[\[3\]](#)
- Working Solutions:
 - MCA Working Solution: Serially dilute the MCA primary stock solution with ultrapure water to create a series of working solutions for calibration standards and quality controls.

- IS Working Solution: Dilute the MCA-d3 primary stock solution with a 50:50 mixture of methanol and water to a final concentration of 10 µg/mL.
- Calibration Standards (CS) and Quality Controls (QC):
 - Prepare CS and QC samples by spiking the appropriate MCA working solutions into blank human plasma (typically 5% of the total volume).
 - A suggested range for calibration standards is 0.5 to 50 µM.[\[3\]](#)
 - Prepare QC samples at a minimum of three concentration levels: low, medium, and high (e.g., 1.5, 8, and 20 µM).[\[3\]](#)

Plasma Sample Preparation

The following protocol outlines a protein precipitation procedure, a common and effective method for cleaning up plasma samples for LC-MS analysis.[\[4\]](#)

- Label 1.5 mL microcentrifuge tubes for each standard, QC, and unknown sample.
- Add 50 µL of plasma (CS, QC, or unknown sample) to the appropriately labeled tube.
- Add 10 µL of the 10 µg/mL IS working solution (MCA-d3) to every tube except for blank matrix samples.
- Vortex mix each tube for 5-10 seconds.
- Add 200 µL of chilled acetonitrile to each tube to precipitate plasma proteins.[\[4\]](#)
- Vortex mix vigorously for 30 seconds.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[\[5\]](#)
- Carefully transfer 150 µL of the clear supernatant to a clean autosampler vial.
- The samples are now ready for LC-MS/MS analysis.



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